

# An In-depth Technical Guide to 1,2-Octanediol: Chemical and Physical Properties

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**1,2-Octanediol**, also known by its INCI name Caprylyl Glycol, is a versatile diol that has garnered significant attention across various industries, including cosmetics, personal care, and pharmaceuticals.[1] Its unique molecular structure, featuring a C8 carbon chain with two hydroxyl groups on adjacent carbons, imparts a desirable combination of properties, including antimicrobial, moisturizing, and stabilizing effects.[2][3] This technical guide provides a comprehensive overview of the chemical and physical properties of **1,2-Octanediol**, along with experimental protocols and logical workflows relevant to its application in research and development.

### **Chemical and Physical Properties**

The chemical and physical characteristics of **1,2-Octanediol** are fundamental to its functionality and applications. These properties are summarized in the table below.

## Table 1: Summary of Chemical and Physical Properties of 1,2-Octanediol



Property	Value
Molecular Formula	C8H18O2[4]
CAS Number	1117-86-8[5]
Molecular Weight	146.23 g/mol
Appearance	White semi-solid or colorless viscous liquid[4][5]
Melting Point	30-38 °C (86-100.4 °F; 303-311 K)[5][6]
Boiling Point	131-132 °C at 10 mmHg[7]
Density	Approximately 0.914 - 0.9966 g/cm <sup>3</sup> [4][6]
Solubility in Water	3 g/L at 20 °C[6][8]
Solubility in Organic Solvents	Soluble in ethanol and acetone[4]
Vapor Pressure	>1 (vs air)[1]
Flash Point	>230 °F (>110 °C)[6]
logP (o/w)	1.539 (estimated)[9]

#### **Chemical Characteristics**

Stability and Reactivity: **1,2-Octanediol** is a stable compound under normal storage conditions. [1] It is not highly reactive but will undergo typical reactions of alcohols, such as esterification and etherification at the hydroxyl groups. It is incompatible with strong oxidizing agents.

Amphiphilic Nature: The molecule possesses both a hydrophilic (water-loving) diol head and a lipophilic (oil-loving) octyl tail. This amphiphilic character is key to its function as a surfactant, emulsifier, and solubilizer in formulations.[10]

### **Experimental Protocols**

The following are generalized experimental protocols for determining key physical properties of **1,2-Octanediol**.

#### **Determination of Melting Point**



The melting point of **1,2-Octanediol** can be determined using a standard capillary melting point apparatus.

#### Methodology:

- A small, dry sample of 1,2-Octanediol is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

#### **Determination of Boiling Point**

The boiling point of **1,2-Octanediol** is determined at reduced pressure to prevent decomposition.

#### Methodology:

- A sample of **1,2-Octanediol** is placed in a distillation flask.
- The flask is connected to a vacuum distillation apparatus.
- The pressure is reduced to the desired level (e.g., 10 mmHg).
- The sample is heated, and the temperature at which the liquid boils and its vapor is in equilibrium with the liquid is recorded as the boiling point at that pressure.

#### **Determination of Solubility**

The solubility of **1,2-Octanediol** in water can be determined by the shake-flask method.

#### Methodology:

 An excess amount of 1,2-Octanediol is added to a known volume of water at a specific temperature (e.g., 20°C).



- The mixture is agitated (e.g., in a shaker bath) until equilibrium is reached.
- The saturated solution is filtered to remove any undissolved solute.
- The concentration of 1,2-Octanediol in the clear filtrate is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

### **Applications in Research and Drug Development**

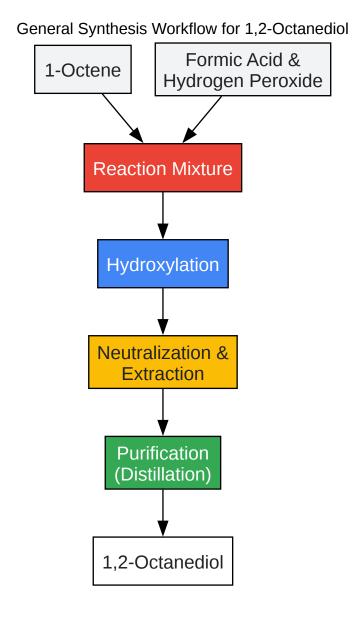
**1,2-Octanediol** is utilized in various applications due to its multifunctional properties:

- Preservative and Antimicrobial Agent: It exhibits broad-spectrum antimicrobial activity, making it an effective preservative in cosmetic and pharmaceutical formulations.[1][11] It can also boost the efficacy of other preservatives.[3]
- Humectant and Emollient: Its hydroxyl groups attract and retain water, providing moisturizing benefits to the skin.[2] It also imparts a smooth, soft feel to formulations.[2]
- Solvent and Stabilizer: It can be used as a solvent for other ingredients and helps to stabilize emulsions.[1][12]
- Penetration Enhancer: It can enhance the penetration of other active ingredients into the skin.[13]
- Pediculicide: It has been studied for its effectiveness in treating head louse infestations.

## Visualizations Synthesis Workflow of 1,2-Octanediol

The synthesis of **1,2-octanediol** can be achieved through the dihydroxylation of **1-octene**. A common method involves the use of formic acid and hydrogen peroxide.[15][16]





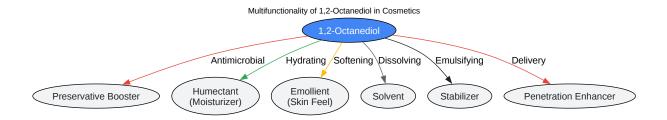
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Caption: General synthesis workflow for **1,2-Octanediol**.

## **Multifunctionality in Cosmetic Formulations**

The following diagram illustrates the various roles **1,2-Octanediol** plays in a cosmetic formulation.





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Caption: Multifunctionality of **1,2-Octanediol** in cosmetics.

## **Safety Information**

**1,2-Octanediol** is generally considered safe for use in cosmetic and personal care products.[1] However, it can cause serious eye irritation. It is recommended to handle it with appropriate personal protective equipment, including eye protection and gloves.[17] It is harmful to aquatic life.

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